

Inter-laboratory Comparison of Disperse Yellow 86 Quantification: A Comparative Guide

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Compound of Interest

Compound Name: *Disperse Yellow 86*

Cat. No.: *B076884*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of methodologies and hypothetical results for the quantification of **Disperse Yellow 86** in textile samples. Due to the limited public availability of specific inter-laboratory comparison data for **Disperse Yellow 86**, this document presents a representative comparison based on common practices and proficiency testing for disperse dyes. The data herein is illustrative and intended to guide researchers in establishing and evaluating their own analytical methods.

Quantitative Data Summary

The following table summarizes hypothetical results from a simulated inter-laboratory comparison study for the quantification of a yellow disperse dye, representative of **Disperse Yellow 86**, in a polyester fabric sample. This data illustrates the expected variability and performance across different laboratories and analytical methods.

Laboratory ID	Analytical Method	Reported Concentration (mg/kg)	Standard Deviation (mg/kg)	Recovery (%)
Lab A	HPLC-UV	45.2	2.1	90.4
Lab B	HPLC-UV	48.9	3.5	97.8
Lab C	LC-MS/MS	51.5	1.5	103.0
Lab D	LC-MS/MS	50.8	1.2	101.6
Lab E	TLC-Densitometry	42.1	4.0	84.2
Lab F	HPLC-DAD	47.5	2.8	95.0

Note: The spiked concentration of the yellow disperse dye in the polyester fabric was 50 mg/kg.

Experimental Protocols

A detailed methodology for the quantification of **Disperse Yellow 86** in textile samples is provided below, based on established analytical procedures such as DIN 54231.[1]

1. Sample Preparation (Extraction)

- Objective: To extract **Disperse Yellow 86** from the textile matrix.
- Procedure:
 - Weigh 1.0 g of the finely cut textile sample into a conical flask.
 - Add 20 mL of a suitable extraction solvent (e.g., methanol, chlorobenzene, or a mixture of dimethylformamide and water).
 - Place the flask in an ultrasonic bath and extract for 30 minutes at 60°C.
 - Allow the extract to cool to room temperature.
 - Filter the extract through a 0.45 µm syringe filter into a clean vial for analysis.

2. Analytical Method 1: High-Performance Liquid Chromatography with UV-Visible Detection (HPLC-UV)

- Instrumentation: A standard HPLC system equipped with a C18 column and a UV-Visible detector.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Detection Wavelength: The maximum absorption wavelength of **Disperse Yellow 86**.
- Quantification: External calibration curve prepared from certified reference standards of **Disperse Yellow 86**.

3. Analytical Method 2: Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

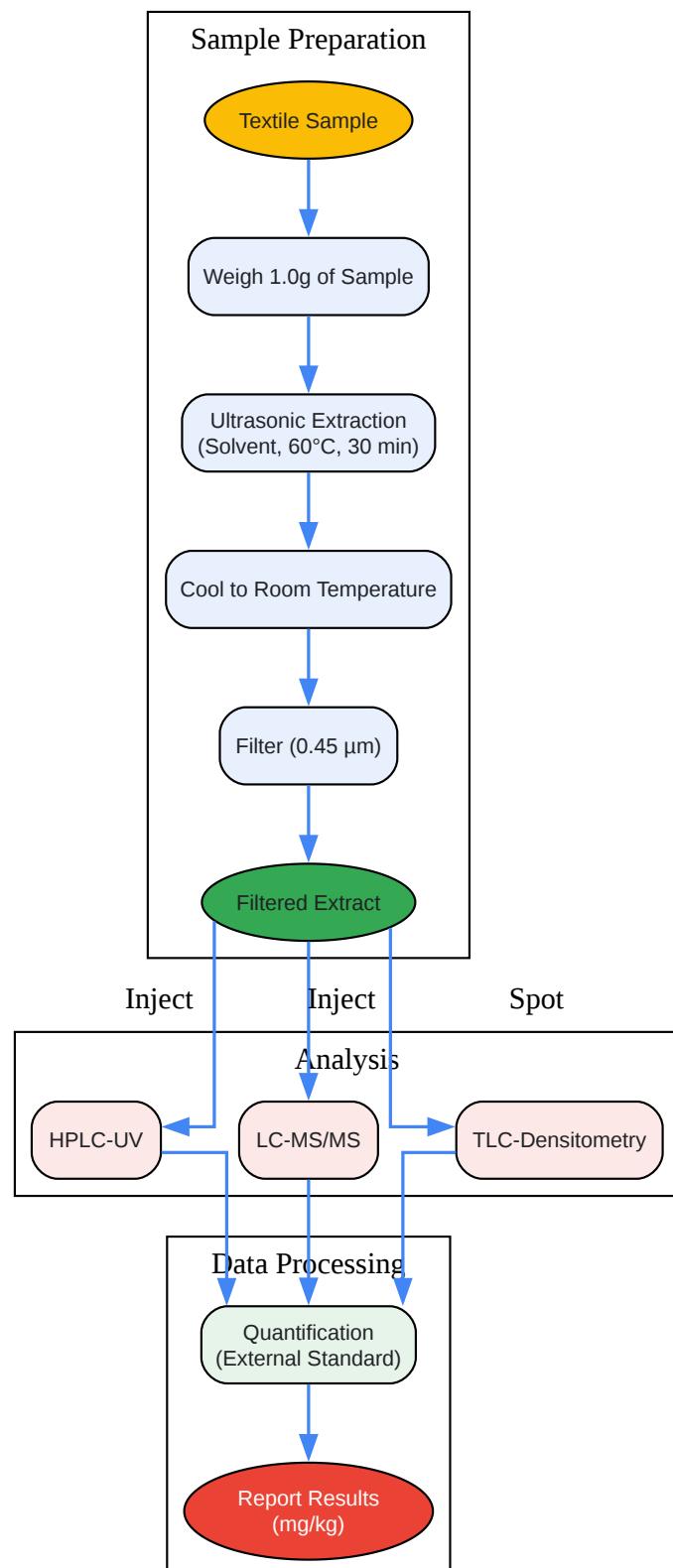
- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: A C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Ionization Mode: Positive ESI.
- Quantification: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for **Disperse Yellow 86**. An internal standard may be used to improve accuracy.

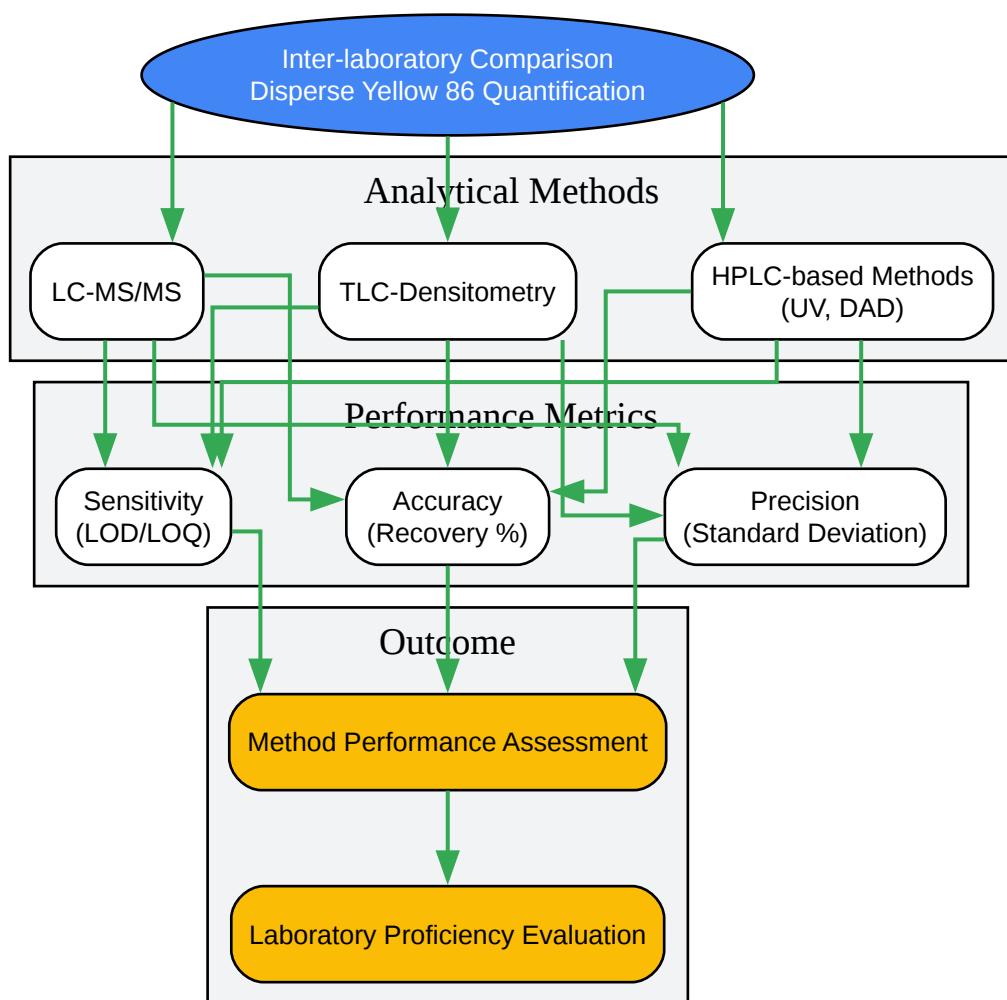
4. Analytical Method 3: Thin-Layer Chromatography with Densitometry (TLC-Densitometry)

- Stationary Phase: Silica gel TLC plates.
- Mobile Phase: A suitable solvent system (e.g., toluene-ethyl acetate).
- Application: Spot the extracted sample and standards onto the TLC plate.

- Development: Develop the chromatogram in a saturated chamber.
- Detection and Quantification: Scan the plate with a densitometer at the maximum absorption wavelength of **Disperse Yellow 86** and quantify against the standards.

Visualizations





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References

- 1. kalite.com [kalite.com]
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